

comparative analysis of 3-Butenyl-CoA metabolism in different species

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Compound of Interest

Compound Name: 3-Butenyl-CoA

Cat. No.: B15547523

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Comparative Analysis of 3-Butenyl-CoA Metabolism Across Species

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the metabolic pathways of **3-Butenyl-CoA** in different biological domains: Eukaryotes (with a focus on mammals), Bacteria, and Archaea. Due to the limited direct experimental data on **3-Butenyl-CoA** metabolism, this analysis is based on established principles of fatty acid beta-oxidation and the known substrate specificities of the involved enzymes.

Introduction to 3-Butenyl-CoA

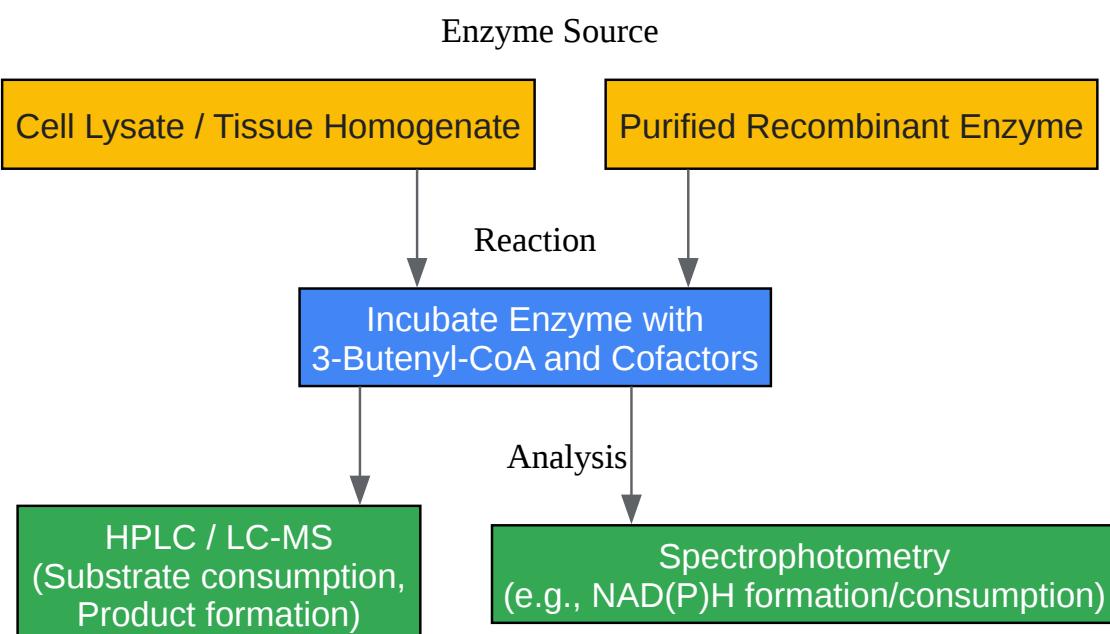
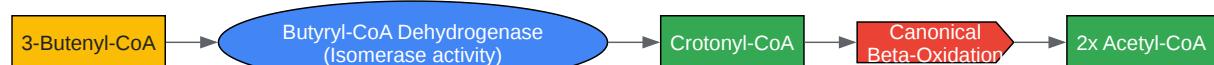
3-Butenyl-CoA is a short-chain unsaturated acyl-CoA molecule. While not a central metabolite in primary energy metabolism, its structural similarity to intermediates of fatty acid oxidation suggests its likely entry into these pathways. Understanding its metabolism is crucial for researchers studying fatty acid metabolism, inborn errors of metabolism, and for drug development professionals exploring novel metabolic pathways.

Proposed Metabolic Pathways of 3-Butenyl-CoA

Two primary metabolic routes are proposed for the degradation of **3-Butenyl-CoA**. The first is a direct entry into the beta-oxidation pathway. The second involves an initial isomerization to Crotonyl-CoA, a common intermediate in fatty acid metabolism.

Pathway 1: Direct Beta-Oxidation

This pathway mirrors the canonical beta-oxidation of saturated fatty acids.



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